

agaric acid fungal source *Polyporus officinalis*

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Agaric Acid

CAS No.: 666-99-9

Cat. No.: S517509

[Get Quote](#)

Fungal Source and Identification

The primary fungal source of **agaric acid** is the polypore mushroom ***Polyporus officinalis*** (also referred to as ***Fomitopsis officinalis*** and ***Laricifomes officinalis*** in modern taxonomy) [1] [2] [3]. Historically, it has been known as White Agaric or Larch Agaric [1] [2].

- **Taxonomy and Nomenclature:** The fungus belongs to the family Fomitopsidaceae. Advances in molecular phylogenetics have led to reclassification, with *Laricifomes officinalis* now proposed as the accepted name, though *Fomitopsis officinalis* remains widely used in pharmacological literature [3].
- **Habitat and Morphology:** This fungus is a wood-decay species that causes brown rot, primarily growing on conifers, especially larch (*Larix* spp.) in Eurasia [3]. Its basidiomata (fruiting bodies) are perennial, can grow to a considerable size, and are characterized by a **chalky consistency** and a bitter taste [1] [2] [3].

Chemical Profile of Agaric Acid

Agaric acid, also known as agaricinic acid or laricic acid, is a tribasic acid with the chemical name **2-hydroxy-1,2,3-nonadecanetricarboxylic acid** (CAS No.: 666-99-9, Molecular Formula: C₂₂H₄₀O₇) [1] [4]. At physiological pH, it carries three negative charges located on its citrate residue [5].

Beyond **agaric acid**, *Fomitopsis officinalis* produces a diverse array of other bioactive secondary metabolites, including lanostane-type triterpenoids (e.g., eburicoic acid, sulfurenic acid) and unique chlorinated coumarins [3].

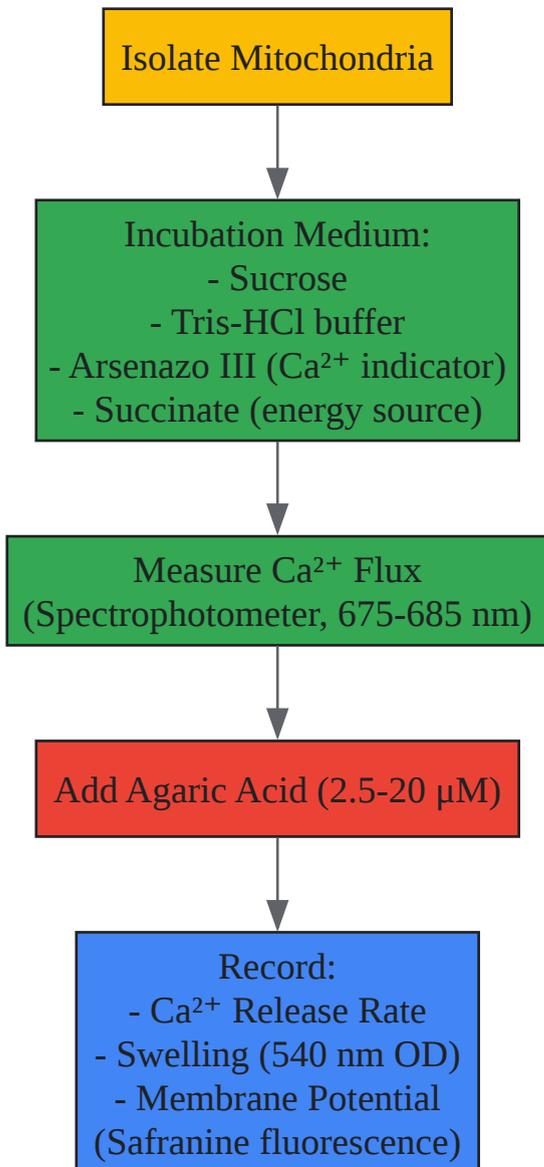
Mechanisms of Action and Key Experiments

Agaric acid exhibits multiple biological activities through distinct mechanisms. The table below summarizes its primary mechanisms and the experimental evidence supporting them.

Mechanism of Action	Experimental Model	Key Findings	Reference
Induces Mitochondrial Permeability Transition (MPT) via interaction with Adenine Nucleotide Translocase (ANT)	Rat kidney cortex mitochondria	Induces Ca ²⁺ efflux, transmembrane potential collapse, and swelling at 15-20 µM; inhibited by ADP and BSA.	[5]
Inhibits Bacterial Biofilm Formation	<i>Salmonella typhimurium</i>	100 µM inhibits biofilm formation, suppresses flagellar gene transcription, and reduces bacterial motility.	[4]
Inhibits Fatty Acid Synthesis	Female Sprague-Dawley rats	Dietary inclusion (1-4% w/w) for 3 weeks significantly decreased fatty acid synthesis in liver and adipose tissue.	[4]
Demonstrates Antimicrobial Activity	Various bacteria including <i>Staphylococcus aureus</i> and <i>Mycobacterium</i> species	Crude extracts and isolated chlorinated coumarins show broad-spectrum antibacterial activity.	[3]

Detailed Experimental Protocol: Inducing MPT

The following workflow visualizes a key experiment used to study **Agaric Acid**'s effect on mitochondria:



[Click to download full resolution via product page](#)

Additional Methodological Details:

- **Mitochondrial Swelling** was measured by the decrease in optical density at 540 nm [5].
- **Membrane Potential ($\Delta\Psi$)** was assessed using the fluorescent probe safranin, with a decrease in fluorescence indicating depolarization [5].
- **Inhibition Assays:** To confirm ANT involvement, the experiment included adding adenosine diphosphate (ADP), a known pore-closing ligand, or bovine serum albumin (BSA), which can bind hydrophobic molecules like AA, to reverse the induced effects [5].

Traditional Uses and Research Prospects

Fomitopsis officinalis has an extensive history in traditional medicine. Dioscorides first documented its use as "Agarikon" in the 1st century AD [3]. Its traditional applications include:

- **Treatment of Pulmonary Diseases:** Used for millennia to treat consumption (tuberculosis), coughing illnesses, and asthma [3] [6].
- **Control of Sweating: Agaric acid** is a powerful anhidrotic agent used to treat the colliquative sweats of wasting conditions like tuberculosis [1] [6].
- **Other Uses:** It has been used as a purgative, emetic, and topically in poultices as an anti-inflammatory and to treat muscle pain [1] [6].

Current research is exploring its **antiviral potential** against pathogens like Orthropoxvirus (e.g., smallpox) and **antibacterial properties** against *Mycobacterium tuberculosis* and *Staphylococcus aureus* [3] [6]. The unique chlorinated coumarins and lanostane triterpenoids are of particular interest for drug discovery [3].

Important Safety and Research Considerations

- **Toxicity Profile:** Historically, large doses of **agaric acid** (5-15 grams of the crude fungus) are known to cause vomiting, purging, and depression of the nervous, respiratory, and circulatory systems [5] [2].
- **Challenges in Research:** A major hurdle in standardizing research on *F. officinalis* and other medicinal polypores is the **variability in extraction methods**, insufficient chemical characterization of starting material, and the use of complex multi-component extracts, which hamper the reproducibility and comparability of studies [7] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Agaric | Henriette's Herbal Homepage [henriettes-herb.com]
2. Boletus.—White Agaric. [henriettes-herb.com]
3. Antimicrobial properties of *Fomitopsis officinalis* in the light of ... [pmc.ncbi.nlm.nih.gov]

4. Agaric acid (Agaricinic Acid) | Adenine Nucleotide ... [medchemexpress.com]
5. Agaric acid induces mitochondrial permeability transition ... [sciencedirect.com]
6. Antiviral activity from medicinal mushrooms [patents.google.com]
7. European medicinal polypores – A modern view on ... [sciencedirect.com]

To cite this document: Smolecule. [agaric acid fungal source Polyporus officinalis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b517509#agaric-acid-fungal-source-polyporus-officinalis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com